

neophyl chloride chemical properties and physical data

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Compound of Interest

Compound Name: Neophyl chloride

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Neophyl Chloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough overview of the chemical properties, physical data, and reactive characteristics of **neophyl chloride**. The information is presented to support its application in research, particularly in the fields of organic synthesis and drug development.

Core Chemical Identity and Physical Properties

Neophyl chloride, systematically named (1-chloro-2-methylpropan-2-yl)benzene, is a halogenated organic compound.^[1] It is recognized for its unique reactivity profile, largely dictated by its sterically hindered neopentyl structure.^[2]

Physical Data

The fundamental physical characteristics of **neophyl chloride** are summarized in the table below, providing a ready reference for experimental design and implementation.

Property	Value	Source
CAS Number	515-40-2	[1]
Molecular Formula	C ₁₀ H ₁₃ Cl	[1]
Molecular Weight	168.66 g/mol	[1]
Appearance	Clear, colorless to slightly yellow liquid	[3]
Boiling Point	223 °C (433 °F; 496 K)	[2]
95-96 °C at 10 mmHg	[4]	
Density	1.047 g/cm ³	[2]
Refractive Index (n ²⁰ /D)	1.524	[4]
Solubility	Insoluble in water; Soluble in organic solvents like ether and benzene.	[3]
Flash Point	198 °F (92 °C)	[4]

Spectroscopic Data

The structural identity of **neophyl chloride** is confirmed through various spectroscopic techniques. The key data from these analyses are presented below.

¹H NMR Spectroscopy

The proton NMR spectrum provides characteristic signals corresponding to the different proton environments in the molecule.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
7.34 - 7.21	m	5H	Aromatic protons (C ₆ H ₅)
3.61	s	2H	Methylene protons (-CH ₂ Cl)
1.41	s	6H	Methyl protons (-C(CH ₃) ₂)

Solvent: CDCl₃, Frequency: 400 MHz

¹³C NMR Spectroscopy

The carbon NMR spectrum confirms the carbon framework of the molecule. (Note: Specific chemical shift values were not explicitly available in the search results, but typical ranges are provided based on compound structure.)

Chemical Shift (ppm)	Assignment
~145	Quaternary aromatic carbon
~128	Aromatic CH carbons
~126	Aromatic CH carbons
~55	Methylene carbon (-CH ₂ Cl)
~40	Quaternary alkyl carbon (-C(CH ₃) ₂)
~29	Methyl carbons (-C(CH ₃) ₂)

Solvent: CDCl₃

Infrared (IR) Spectroscopy

The IR spectrum displays characteristic absorption bands for the functional groups present in **neophyl chloride**.

Wavenumber (cm ⁻¹)	Functional Group
3100-3000	Aromatic C-H stretch
3000-2850	Aliphatic C-H stretch
1600, 1495	Aromatic C=C stretch
760, 700	C-H out-of-plane bend (monosubstituted benzene)
750-650	C-Cl stretch

Sample preparation: Liquid film[3]

Mass Spectrometry

The mass spectrum of **neophyl chloride** shows a characteristic fragmentation pattern that aids in its identification.

m/z	Relative Intensity	Possible Fragment
168/170	Base Peak (isotopic pattern)	[M] ⁺ (Molecular ion)
119	High	[C ₉ H ₁₁] ⁺ (Loss of -CH ₂ Cl)
91	High	[C ₇ H ₇] ⁺ (Tropylium ion)

Chemical Properties and Reactivity

Neophyl chloride is of significant interest to organic chemists due to its distinct substitution properties.[2] Its structure is characterized by a neopentyl halide framework, which is subject to the "neopentyl effect." [2] This steric hindrance around the reaction center makes a direct S_N2 nucleophilic substitution highly improbable, as the bulky tert-butyl group prevents the necessary backside attack on the α-carbon.[2]

Furthermore, β-hydride elimination is not a viable reaction pathway for neophyl derivatives because the β-carbon lacks hydrogen atoms.[2] These factors contribute to the stability of

neophyl chloride and make it a valuable precursor for intermediates that are resistant to common substitution and elimination reactions.[2]

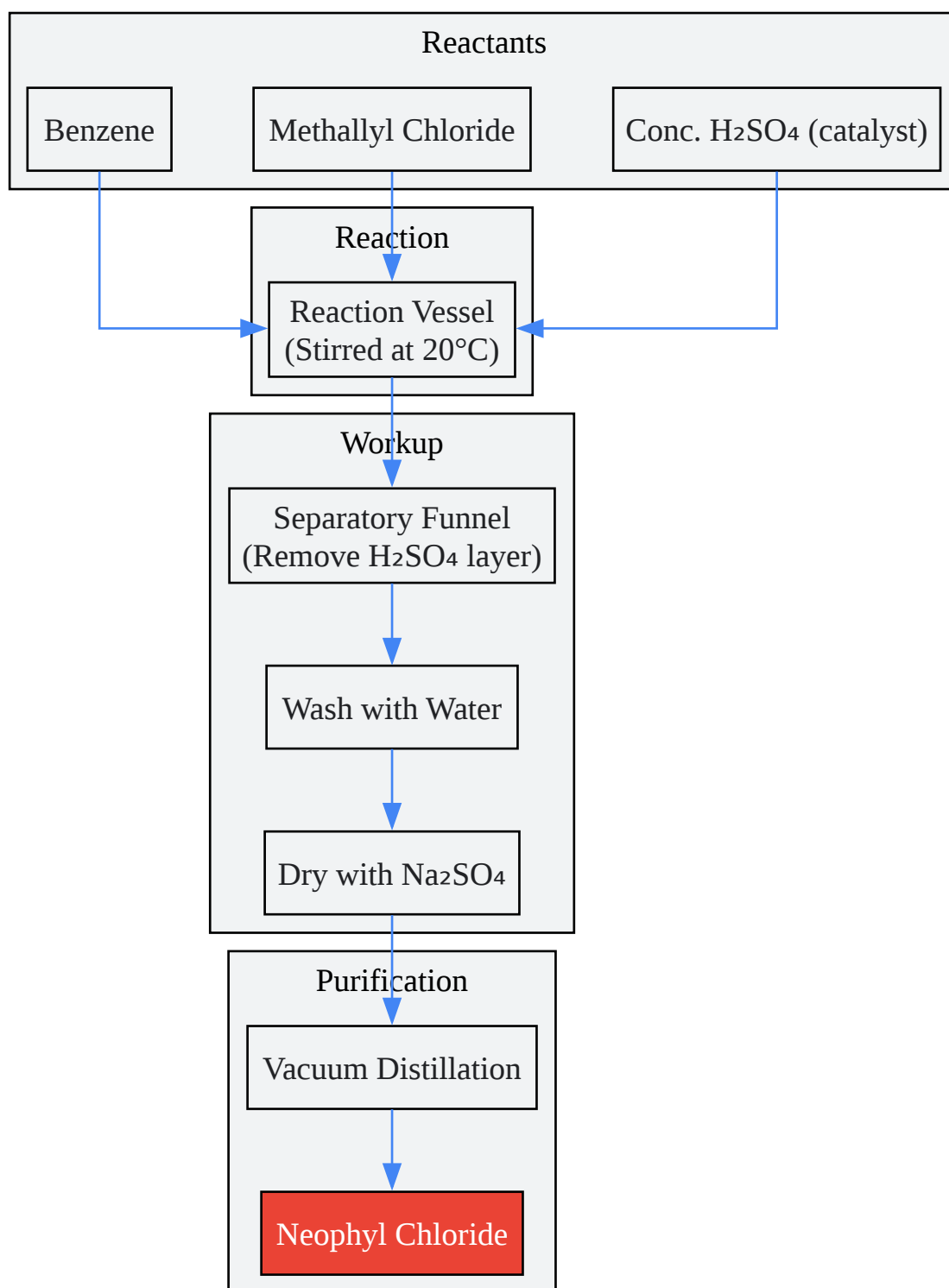
A primary application of **neophyl chloride** is in the formation of organometallic reagents. It readily reacts with lithium metal to form neophyl lithium, a versatile organolithium reagent.[2] Organolithium compounds are highly valued for their nucleophilic character and their ability to form new carbon-carbon bonds, for instance, in reactions with carbonyl compounds.[2]

Experimental Protocols

Synthesis of Neophyl Chloride

A well-established method for the large-scale preparation of **neophyl chloride** is the electrophilic aromatic substitution reaction between benzene and methallyl chloride, using sulfuric acid as a catalyst.[2]

Experimental Workflow for **Neophyl Chloride** Synthesis



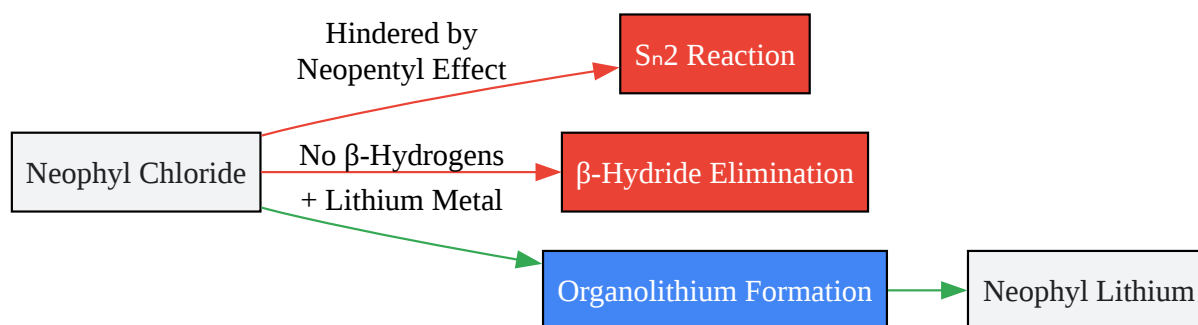
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Caption: Workflow for the synthesis of **neophyl chloride**.

Logical Relationships in Reactivity

The unique structural features of **neophyl chloride** dictate its chemical behavior, particularly its unreactivity in certain common reaction types while being a precursor for others.

Reactivity Profile of Neophyl Chloride



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Caption: Reactivity pathways of **neophyl chloride**.

Safety and Handling

Neophyl chloride is classified as an irritant, causing skin and serious eye irritation.[3] It may also cause respiratory irritation.[3] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood. Store in a cool, dry place away from incompatible materials.[3]

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References

- 1. Neophyl chloride | C₁₀H₁₃Cl | CID 68191 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Neophyl chloride - Wikipedia [en.wikipedia.org]
- 3. guidechem.com [guidechem.com]
- 4. Neophyl chloride(515-40-2) 1H NMR [m.chemicalbook.com]
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